

Technical Support Center: Epyrifenacil Application and Off-Target Drift Mitigation

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Compound of Interest

Compound Name: *Epyrifenacil*

Cat. No.: *B8306211*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **Epyrifenacil**, with a specific focus on mitigating off-target vapor and particle drift.

Frequently Asked Questions (FAQs)

Q1: What is **Epyrifenacil** and what is its mode of action?

Epyrifenacil is a novel, systemic herbicide belonging to the pyrimidinedione chemical class.[1] [2] It functions as a protoporphyrinogen oxidase (PPO) inhibitor.[2][3][4] PPO is a key enzyme in the chlorophyll biosynthesis pathway in plants. By inhibiting this enzyme, **Epyrifenacil** leads to the accumulation of protoporphyrin IX, which in the presence of light, generates reactive oxygen species that disrupt cell membranes, ultimately causing plant death. **Epyrifenacil** is effective against a broad spectrum of grass and broadleaf weeds.

Q2: Is **Epyrifenacil** prone to off-target vapor drift?

Epyrifenacil has a very low vapor pressure, which significantly minimizes the risk of off-target movement via vaporization. Studies have shown that its potential for vapor action is sufficiently low to not cause injury to nearby sensitive, non-target crops. A bioassay comparing **Epyrifenacil** to dicamba demonstrated that **Epyrifenacil** did not cause vapor injury to adjacent soybeans, whereas dicamba did.

Q3: What is the difference between vapor drift and particle drift?

Vapor drift occurs when a pesticide evaporates after application and the resulting vapor moves off-target. This is influenced by the herbicide's volatility, as well as temperature and humidity. Particle drift, on the other hand, is the physical movement of liquid spray droplets away from the target area during application, primarily caused by wind. While **Epyrifenacil** has low vapor drift potential, particle drift is a consideration for all sprayed agricultural products and must be managed.

Q4: What are the U.S. Environmental Protection Agency (EPA) recommendations for **Epyrifenacil** application to mitigate drift?

The EPA has proposed several mitigation measures to address potential on- and off-field effects of **Epyrifenacil** on non-target species. These include the implementation of spray drift buffer zones for agricultural uses and requirements for runoff/erosion mitigation to reduce aquatic exposure risks.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps & Recommendations
Observed damage to sensitive non-target plants near the application area.	Particle Drift: Wind speed or direction may have been inappropriate during application, or improper equipment settings (e.g., nozzle type, boom height) were used.	<ul style="list-style-type: none">- Cease application if wind is blowing towards sensitive areas or exceeds 10 mph. Ideal wind speed is between 3 and 10 mph.- Utilize drift-reducing nozzles (e.g., air induction nozzles) that produce coarser droplets.- Lower the boom height to the lowest recommended setting for the target crop to minimize droplet air time.- Consider using a drift reduction adjuvant in the tank mix.
Concerns about potential for vapor drift in hot and dry conditions.	Environmental Conditions: High temperatures and low humidity can increase the volatility of some herbicides.	<ul style="list-style-type: none">- While Epyrifenacil has very low volatility, it is best practice to avoid spraying during the hottest parts of the day, especially when temperatures exceed 80-85°F.- Be aware of temperature inversions (a layer of warm air above cool air near the ground), which can trap spray particles and vapors, leading to unpredictable drift. Inversions are common on calm, clear nights and early mornings.

Uneven weed control observed in the treated area.	Improper Application Technique: This could be due to factors that also contribute to drift, such as excessive spray pressure or fast application speed.	- Maintain appropriate application pressure as specified by the nozzle manufacturer to ensure optimal droplet size. - Adhere to recommended application speeds to ensure uniform coverage and reduce the production of fine, drift-prone droplets.
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Data and Experimental Protocols

Physicochemical Properties of Epyrifenacil

Property	Value	Significance for Drift Potential
Vapor Pressure	7×10^{-13} Pa	Extremely low, indicating a very low tendency to volatilize and cause vapor drift.
Chemical Class	Pyrimidinedione	Belongs to the PPO inhibitor group of herbicides.
Molecular Formula	$C_{21}H_{16}ClF_4N_3O_6$	Provides the elemental composition of the molecule.

Experimental Protocol: Vapor Drift Bioassay

This protocol is a summary of the methodology used to assess the vapor drift potential of **Epyrifenacil** as described in published research.

Objective: To determine the potential for vapor-phase movement of **Epyrifenacil** and subsequent injury to a sensitive, non-target plant species.

Materials:

- **Epyrifenacil** formulation (e.g., emulsifiable concentrate)

- Positive control herbicide with known volatility (e.g., dicamba-dimethylamine)
- Untreated control
- Sensitive indicator plant species (e.g., soybean, Glycine max)
- Growth chambers or enclosed containers
- Soil or other suitable substrate
- Spray application equipment calibrated for small-scale application

Methodology:

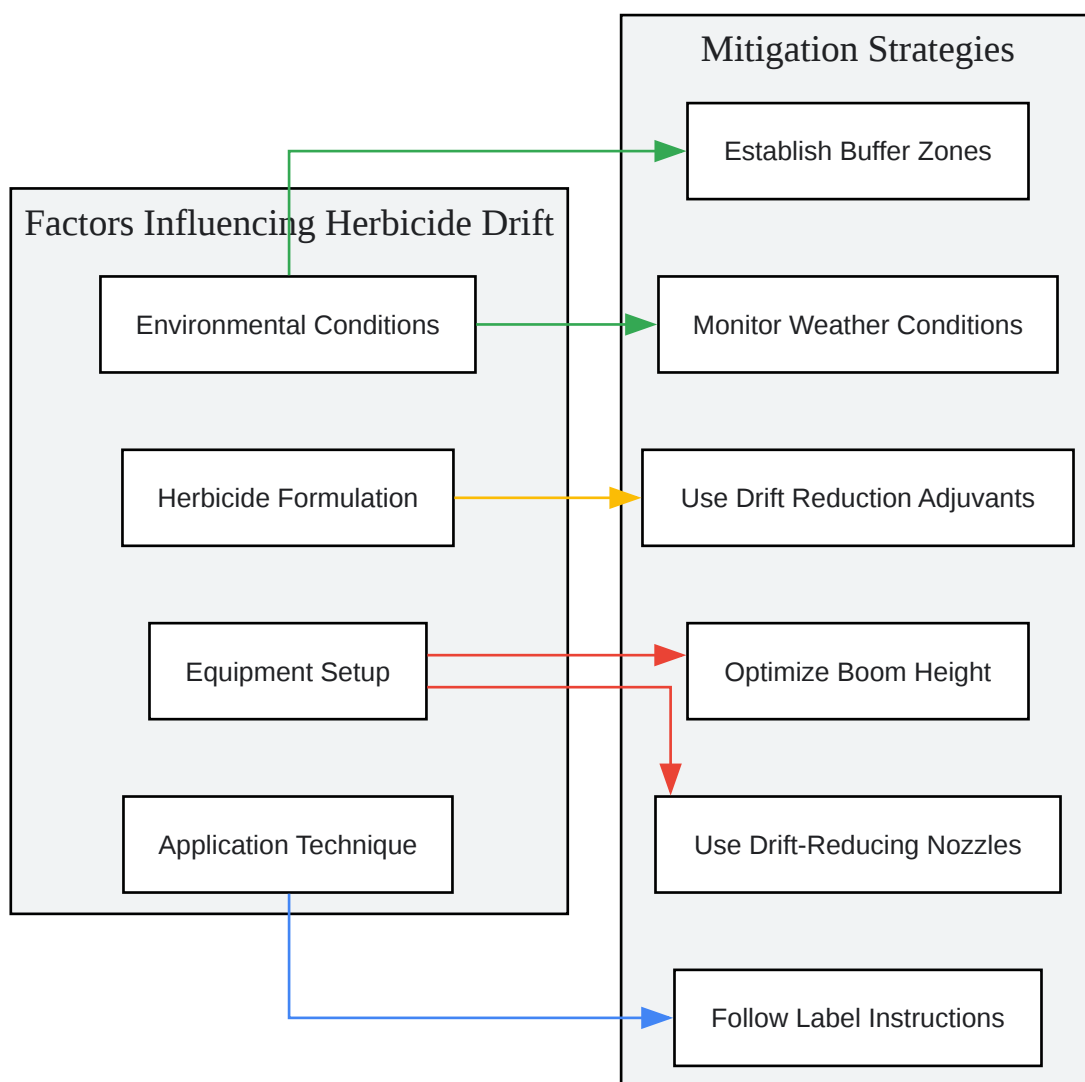
- Preparation of Treated Substrate: Apply **Epyrifenacil** and the positive control herbicide to separate containers of soil at a rate equivalent to their respective field application rates. An untreated soil container will serve as the negative control.
- Experimental Setup: Place the treated soil containers and the untreated control container into separate, sealed chambers.
- Introduction of Indicator Plants: Place pots containing healthy, young soybean plants (or other selected sensitive species) into each chamber, adjacent to but not in physical contact with the soil containers.
- Incubation: Maintain the chambers under controlled environmental conditions (e.g., temperature, light) for a specified period (e.g., 2 weeks).
- Observation and Assessment: Regularly observe the soybean plants for any signs of phytotoxicity, such as leaf curling, stunting, or necrosis. At the conclusion of the incubation period, formally assess and score the level of injury for each treatment group.

Expected Results:

- Soybean plants in the chamber with **Epyrifenacil**-treated soil are expected to show no significant signs of injury, similar to the untreated control.

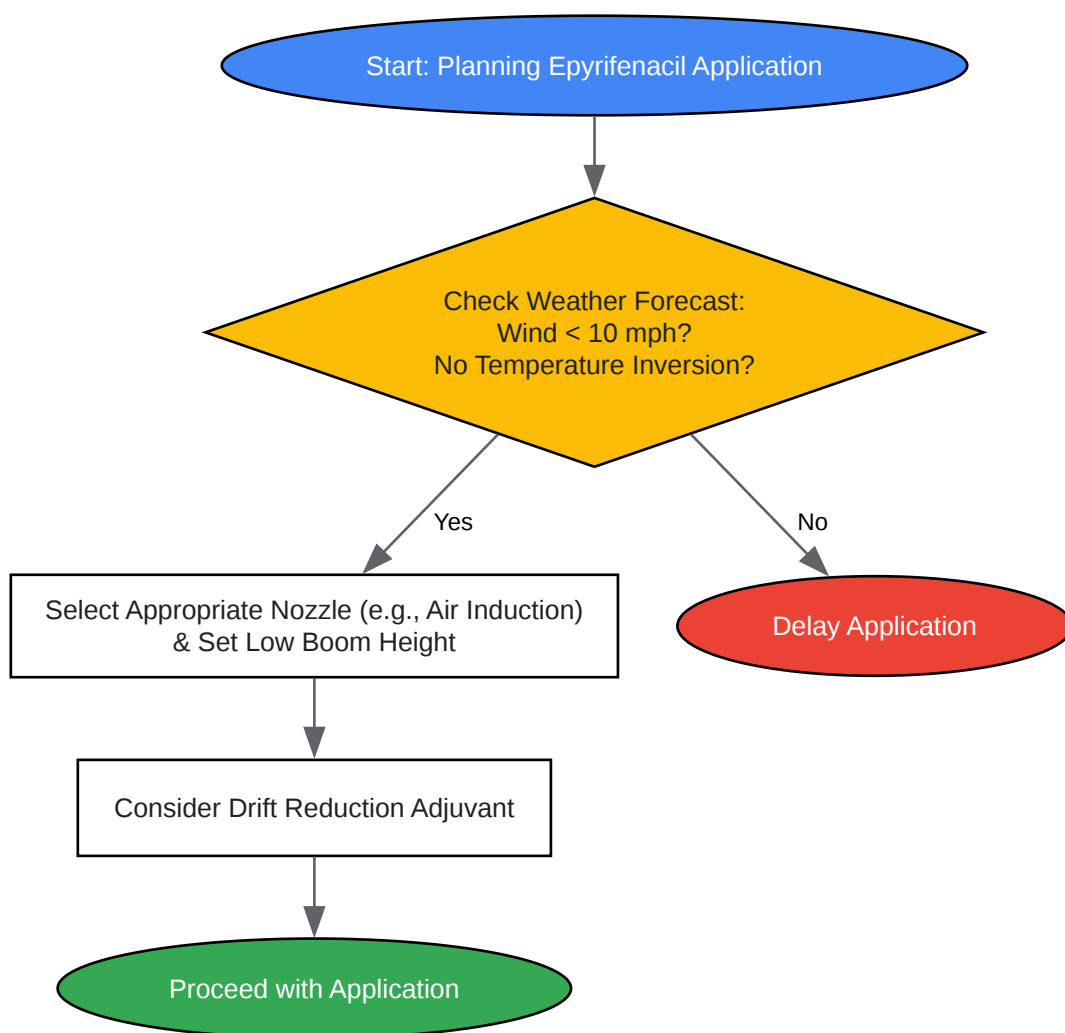
- Soybean plants in the chamber with the positive control (dicamba)-treated soil are expected to exhibit characteristic symptoms of herbicide injury, confirming the validity of the bioassay system for detecting vapor drift.

Visualizations



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Caption: Key factors influencing herbicide drift and corresponding mitigation strategies.



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Caption: Decision workflow for minimizing particle drift during **Epyrifenacil** application.

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